

# (1R,2R)-2-Propoxycyclohexan-1-amine safety data sheet (SDS)

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## Compound of Interest

Compound Name: (1R,2R)-2-Propoxycyclohexan-1-amine

CAS No.: 2253632-57-2

Cat. No.: B2717820

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## Technical Guide: (1R,2R)-2-Propoxycyclohexan-1-amine

### Introduction & Chemical Identity

**(1R,2R)-2-Propoxycyclohexan-1-amine** is a specialized chiral building block, primarily utilized in the synthesis of ion-channel blockers and anti-arrhythmic agents (e.g., analogues of Vernakalant). As a vicinal amino-ether, it combines the basicity of a primary amine with the lipophilicity of a propyl ether, necessitating rigorous control over stereochemistry and safety during handling.

This guide synthesizes safety data based on Structure-Activity Relationships (SAR) of homologous 1,2-amino ethers and cyclohexylamines, providing a conservative safety profile for research environments where specific regulatory datasets (REACH/TSCA) may be incomplete.

### Physicochemical Characterization

| Property         | Value<br>(Estimated/Experimental)            | Context                                                 |
|------------------|----------------------------------------------|---------------------------------------------------------|
| Formula          | C                                            |                                                         |
|                  | H                                            |                                                         |
|                  | NO                                           |                                                         |
| Molecular Weight | 157.26 g/mol                                 |                                                         |
| Physical State   | Colorless to pale yellow liquid              | Amine oxidation leads to yellowing.                     |
| Boiling Point    | ~185–195 °C (760 mmHg)                       | Est. based on cyclohexylamine (134°C) + propoxy group.  |
| Density          | ~0.91 g/mL                                   |                                                         |
| Chirality        | (1R, 2R)                                     | Trans-diequatorial configuration (typically).           |
| Solubility       | Soluble in EtOH, DCM, DMSO;<br>Moderate in H | Inverse temperature solubility typical of ether-amines. |
|                  | O                                            |                                                         |
| pKa              | ~10.5 (Conjugate acid)                       | Strong base; forms stable salts.                        |

## Hazard Identification (GHS Classification)

Based on the functional group analysis of primary cycloaliphatic amines.

### Core Hazards

Signal Word:DANGER

| Hazard Class              | Category | Hazard Statement                                                  |
|---------------------------|----------|-------------------------------------------------------------------|
| Skin Corrosion/Irritation | 1B       | H314: Causes severe skin burns and eye damage.                    |
| Flammable Liquids         | 3        | H226: Flammable liquid and vapor (Flash point est. 50–60°C).      |
| Acute Toxicity (Oral)     | 4        | H302: Harmful if swallowed.                                       |
| Sensitization (Resp/Skin) | 1        | H334/H317: May cause allergy or asthma symptoms; skin sensitizer. |

## Precautionary Overview

- Prevention: Do not breathe mists/vapors.[1] Wear chemically resistant gloves (Nitrile/Butyl) and face shield.
- Response: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. IF ON SKIN: Remove immediately all contaminated clothing.[2] Rinse skin with water/shower.[2]
- Storage: Store under inert gas (Nitrogen/Argon). Hygroscopic and sensitive to CO

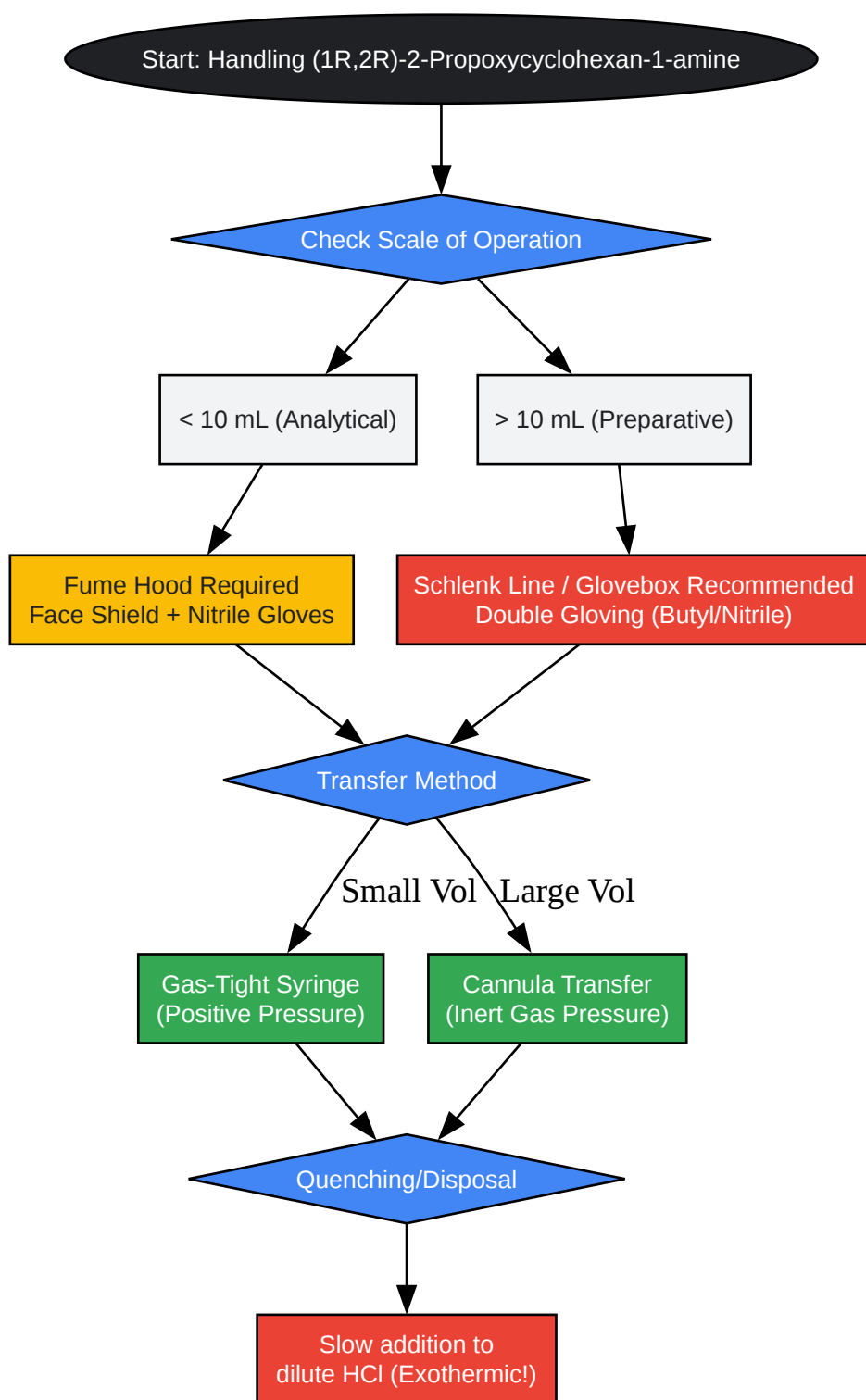
## Safe Handling & Storage Protocols

The primary operational risks are chemical burns and carbamate formation (reaction with atmospheric CO

).

## Handling Workflow (Diagram)

The following decision tree outlines the required PPE and engineering controls based on the scale of operation.



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Caption: Decision matrix for handling corrosive, air-sensitive amines based on operational scale.

## Storage Integrity

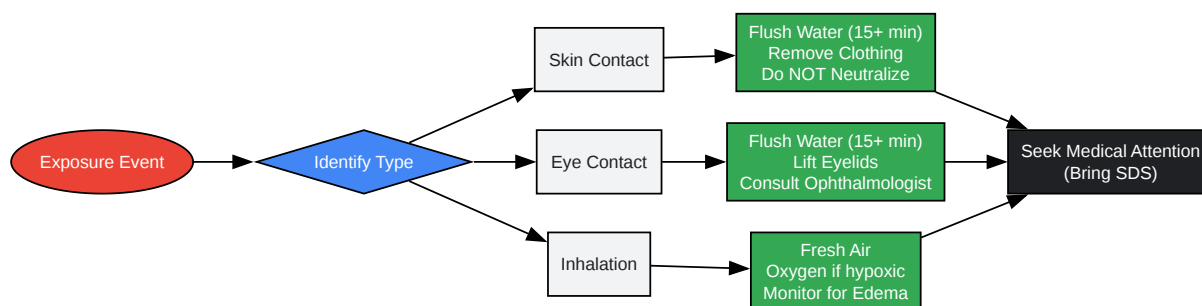
- Atmosphere: Must be stored under Argon or Nitrogen. Exposure to air leads to the formation of solid carbamates (white crust) on the cap/septum, which can compromise seal integrity.
- Temperature: 2–8 °C recommended to retard oxidation (yellowing).
- Incompatibilities:
  - Strong Oxidizers: Risk of fire/explosion.
  - Acids/Acid Chlorides: Violent exothermic reaction.
  - Halogenated Solvents: May react slowly (alkylation) if left for extended periods.

## Emergency Response & First Aid

Standard protocols for Corrosive Amines.

### Biological Exposure Logic

Critical Warning: Do NOT use vinegar or acidic solutions to neutralize amine burns on eyes or skin. The heat of neutralization will aggravate the thermal injury superimposed on the chemical burn.



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Caption: Immediate triage workflow for amine exposure. Note the prohibition of neutralization.

## Synthesis & Application Context

### Synthetic Utility

This compound is a key intermediate for Vernakalant and related anti-arrhythmic drugs. The (1R,2R) stereochemistry is critical for binding affinity to potassium channels (e.g., Kv1.5).

- **Synthesis Route:** Typically synthesized via the ring opening of cyclohexene oxide with an alcohol (to form the trans-alcohol), followed by activation (mesylation) and displacement with azide/amine, or via resolution of trans-2-propoxycyclohexylamine.
- **Enantiomeric Purity:** Crucial for biological activity. Purity is often assessed via Chiral HPLC (e.g., Chiralpak AD-H column) using alkane/alcohol mobile phases with diethylamine additive.

### Stability & Degradation

- **Degradation Pathway:**
  - **Oxidation:** Formation of N-oxides or imines (yellowing).
  - **Carbamation:** Reaction with CO

R-NH-COO

H

N

-R salt (white solid).

## References

- PubChem.Vernakalant (Compound CID 9930049). National Library of Medicine. Available at: [\[Link\]](#)
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## Sources

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